

An In-depth Technical Guide to the Physical Properties of Glycerol Monoerucate

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Compound of Interest

Compound Name: Monoerucin

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Abstract

Glycerol monoerucate, a monoacylglycerol containing the long-chain fatty acid erucic acid, is a lipid with potential applications in various scientific and industrial fields, including drug delivery. A thorough understanding of its physical properties is paramount for its effective utilization. This technical guide provides a comprehensive overview of the known physical characteristics of glycerol monoerucate, alongside detailed experimental protocols for their determination. Due to the limited availability of specific experimental data for glycerol monoerucate, this guide also includes comparative data for the closely related and well-characterized compounds, glycerol monooleate and glycerol monostearate, to provide a predictive context. Furthermore, a metabolic pathway relevant to its constituent fatty acid is presented.

Physical and Chemical Properties

Glycerol monoerucate is the monoester of glycerol and erucic acid. Its chemical structure confers upon it specific physical properties that dictate its behavior in various systems. While specific experimental data for glycerol monoerucate is not extensively available in publicly accessible databases, its properties can be inferred from its structure and by comparison with similar monoacylglycerols.

Table 1: Summary of Physical Properties of Glycerol Monoerucate and Related Compounds

Property	Glyceryl Monoerucate	Glyceryl Monooleate	Glyceryl Monostearate
CAS Number	28063-42-5[1]	25496-72-4[2]	31566-31-1[3]
Molecular Formula	C25H48O4	C21H40O4[2]	C21H42O4
Molecular Weight	412.65 g/mol	356.54 g/mol [2]	358.56 g/mol [4]
Appearance	Data not available	Liquid or dry powder[2]	White to off-white waxy solid[4]
Melting Point	Data not available	25 °C (unstable form), 35.5 °C (stable form) [2]	55 - 58 °C[4]
Boiling Point	Data not available	238-240 °C at 3 mmHg[2]	Data not available
Density	Data not available	0.9420 g/cm ³ at 20 °C[2]	~1.03 g/cm ³
Solubility	Data not available	Insoluble in water; soluble in ethanol, ether, chloroform[2]	Insoluble in water; soluble in hot organic solvents[3][5]

Note: The data for glyceryl monooleate and glyceryl monostearate are provided for comparative purposes due to the lack of specific experimental data for glyceryl monoerucate.

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of lipophilic compounds like glyceryl monoerucate.

Determination of Melting Point

The melting point of a monoacylglycerol can be determined using the capillary method.

Principle: A small, powdered sample is heated in a capillary tube, and the temperature range over which it melts is observed. Pure crystalline compounds typically exhibit a sharp melting point.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[6]
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the solid sample is finely ground using a mortar and pestle. The open end of a capillary tube is pressed into the powder.[7] The tube is then inverted and tapped gently to pack the powder into the sealed end. The packed sample height should be 2-3 mm.[8]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.[6]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[7] For fats and waxes that are difficult to powder, the substance can be melted and drawn into an open-ended capillary tube, allowed to solidify, and then the temperature at which the solidified plug begins to rise in the tube upon heating in a water bath is recorded as the melting point.

Determination of Solubility

The solubility of glyceryl monoerucate in various solvents can be assessed through direct observation.

Principle: A known amount of the solute is added to a known volume of a solvent, and the mixture is observed for dissolution at a specific temperature. Lipids are generally soluble in nonpolar organic solvents and insoluble in polar solvents like water.[9][10]

Apparatus:

- Test tubes with stoppers
- Vortex mixer
- Water bath (for temperature control)
- Graduated cylinders or pipettes

Procedure:

- **Solvent Addition:** Add a measured volume (e.g., 1 mL) of the selected solvent to a test tube. Solvents to be tested should include water, ethanol, chloroform, and ether.
- **Solute Addition:** Add a small, known amount (e.g., 10 mg) of glyceryl monoerucate to the test tube.
- **Mixing:** Stopper the test tube and vortex for a set period (e.g., 1 minute) to ensure thorough mixing.
- **Observation:** Visually inspect the mixture for signs of dissolution (a clear, homogeneous solution) or insolubility (a cloudy suspension, separate layers, or undissolved solid).
- **Temperature Effect:** For solvents where the substance is sparingly soluble, the test tube can be gently heated in a water bath to observe if solubility increases with temperature.

Determination of Density

The density of liquid fatty acid esters can be determined using a variable-volume method or an oscillating U-tube densitometer.

Principle: Density is the mass per unit volume. For liquids, this can be measured directly by weighing a known volume. A simple variable-volume method involves measuring the volume change of a liquid under pressure.^{[11][12]}

Apparatus:

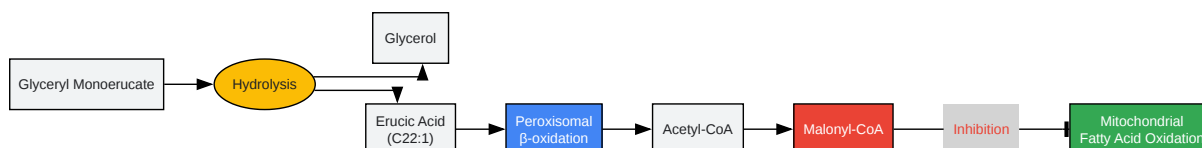
- Pycnometer or a U-tube densitometer
- Analytical balance
- Thermostatically controlled water bath

Procedure (using a pycnometer):

- Weighing the empty pycnometer: The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined (m_1).
- Filling the pycnometer: The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The temperature is equilibrated using a water bath. The excess liquid is removed, and the outside of the pycnometer is cleaned and dried.
- Weighing the filled pycnometer: The mass of the pycnometer filled with the sample is determined (m_2).
- Calibration with water: The procedure is repeated with a reference liquid of known density, such as deionized water, at the same temperature to determine the exact volume of the pycnometer.
- Calculation: The density (ρ) of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_2 - m_1) / V$, where V is the volume of the pycnometer.

Metabolic Pathway of Erucic Acid

Glyceryl monoerucate is hydrolyzed in the body to yield glycerol and erucic acid. Erucic acid, a very long-chain fatty acid, is primarily metabolized in the peroxisomes. Its metabolism can influence mitochondrial fatty acid oxidation.^[13]



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Caption: Metabolic fate of glyceryl monoerucate's erucic acid component.

Applications in Drug Development

Monoacylglycerols like glyceryl monoerucate are explored as components in drug delivery systems. Their amphiphilic nature allows them to act as emulsifiers and stabilizers in formulations. They can be used in the formation of solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs) for the controlled release of therapeutic agents.^{[4][14][15]} The long alkyl chain of erucic acid may impart unique properties to such delivery systems, potentially influencing drug loading, release kinetics, and bioavailability.

Conclusion

While specific experimental data on the physical properties of glyceryl monoerucate are sparse, this guide provides a framework for its characterization based on established methodologies and comparison with related compounds. A deeper understanding of its physical properties is essential for unlocking its full potential in research and drug development. Further experimental investigation into the precise melting point, boiling point, density, and solubility of pure glyceryl monoerucate is highly encouraged to build a more complete data profile for this promising lipid molecule.

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